Application Notes and Protocols for the Analytical Identification of Geranyl Butyrate

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Compound of Interest	
Compound Name:	*Geranyl butyrate*
Cat. No.:	*B1671448* Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the identification and quantification of **geranyl butyrate** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). The protocols are designed to offer robust and reliable analytical procedures for research, quality control, and various stages of drug development.

High-Performance Liquid Chromatography (HPLC) Analysis of Geranyl Butyrate

HPLC is a versatile technique for the analysis of non-volatile and thermally labile compounds like **geranyl butyrate**. This method is suitable for quantification and purity assessment.

Quantitative Data Summary: HPLC Method Parameters

Parameter	Value	Reference
Column	Shimadzu LC-18 or equivalent C18 reverse-phase column	[1]
Mobile Phase	Acetonitrile and water (4:1, v/v)	[1]
For MS-compatible applications, replace phosphoric acid with formic acid.	[2]	
Flow Rate	3.0 mL/min	[1]
Column Temperature	25 °C	[1]
Detection	UV at 220 nm	[1]
Retention Time	Approximately 5.5 min	[1]
Injection Volume	10 µL (typical)	[3]
Linearity Range	5 - 1000 µg/mL (for a similar butyrate compound)	[4]
Limit of Detection (LOD)	0.606 - 1.816 µg/mL (for a similar butyrate compound)	[4]
Limit of Quantification (LOQ)	1.835 - 3.676 µg/mL (for a similar butyrate compound)	[4]

Experimental Protocol: HPLC Analysis

1. Reagents and Materials

- **Geranyl butyrate** standard (≥95% purity)

- Acetonitrile (HPLC grade)

- Deionized water (18 MΩ·cm)

- Methanol (HPLC grade) for sample preparation

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- 0.45 μm syringe filters

2. Standard Solution Preparation

- Prepare a stock solution of **geranyl butyrate** (e.g., 1 mg/mL) in methanol.

- From the stock solution, prepare a series of calibration standards by serial dilution with the mobile phase to cover the desired concentration range (e.g., 1, 5, 10, 25, 50, 100 μg/mL).

3. Sample Preparation

- Accurately weigh the sample containing **geranyl butyrate**.

- Dissolve the sample in methanol to a known volume to achieve a concentration within the calibration range.

- Vortex the sample to ensure complete dissolution.

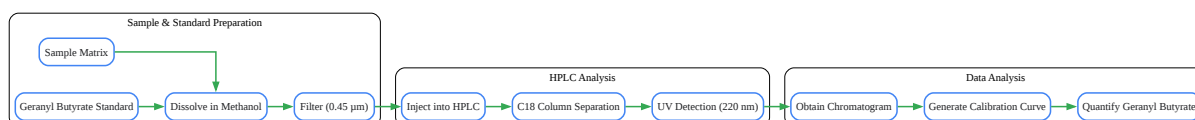- Filter the sample solution through a 0.45 μm syringe filter into an HPLC vial.

4. HPLC Instrumentation and Conditions

- Set up the HPLC system with a C18 column.

- Equilibrate the column with the mobile phase (Acetonitrile:Water, 4:1) at a flow rate of 3.0 mL/min for at least 30 minutes or until a stable baseline is achieved.[1]

- Set the column oven temperature to 25 °C.[1]

- Set the UV detector wavelength to 220 nm.[1]

- Inject the prepared standards and samples.

5. Data Analysis

- Identify the **geranyl butyrate** peak in the sample chromatogram by comparing the retention time with that of the standard.

- Generate a calibration curve by plotting the peak area of the standards against their known concentrations.

- Quantify the amount of **geranyl butyrate** in the sample by interpolating its peak area on the calibration curve.

HPLC analysis workflow for **geranyl butyrate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Geranyl Butyrate

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **geranyl butyrate**, providing both chromatographic and mass spectral data for high confidence in identification.

Quantitative Data Summary: GC-MS Method Parameters

Parameter	Value	Reference
Column	Restek Rxi-5Sil MS (30 m x 0.25 mm, 0.25 µm) or equivalent 5% phenyl-methylpolysiloxane column	[1]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min	[1]
Injection Mode	Split or splitless	[1]
Injector Temperature	250 °C	[1]
Oven Temperature Program	Initial temperature of 50-60 °C, ramp up to 240-280 °C. A typical program: 60°C for 2 min, then ramp at 10°C/min to 240°C, hold for 5 min.	[1]
MS Transfer Line Temp.	280 °C	[1]
Ion Source Temperature	230 °C	[1]
Ionization Mode	Electron Ionization (EI) at 70 eV	[1]
Mass Range	m/z 40-500	[1]
Geranyl Butyrate M.W.	224.34 g/mol	[5]
Characteristic Fragments (m/z)	69, 41, 68, 71, 43	[5]

Experimental Protocol: GC-MS Analysis

1. Reagents and Materials

- **Geranyl butyrate** standard (≥95% purity)

- Hexane or Ethyl Acetate (GC grade)

- Anhydrous sodium sulfate

Tech Support

- 2 mL GC vials with septa

2. Standard Solution Preparation

- Prepare a stock solution of **geranyl butyrate** (e.g., 1 mg/mL) in hexane or ethyl acetate.

- Prepare a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the samples.

3. Sample Preparation (Liquid-Liquid Extraction)

- For liquid samples, dissolve a known amount in a suitable solvent (e.g., water). For solid samples, perform a solvent extraction.

- To an aqueous sample, add an equal volume of hexane or ethyl acetate.

- Vortex vigorously for 1-2 minutes to extract **geranyl butyrate** into the organic layer.

- Centrifuge to separate the phases.

- Carefully transfer the upper organic layer to a clean tube.

- Dry the organic extract over anhydrous sodium sulfate.

- Transfer the dried extract to a GC vial for analysis.

4. GC-MS Instrumentation and Conditions

- Set up the GC-MS system with a suitable capillary column (e.g., Rxi-5Sil MS).

- Set the injector temperature to 250 °C and the injection mode to split or splitless depending on the expected concentration.

- Program the oven temperature, for example: hold at 60 °C for 2 minutes, then ramp at 10 °C/min to 240 °C and hold for 5 minutes.

- Set the MS transfer line and ion source temperatures to 280 °C and 230 °C, respectively.[1]

- Set the ionization mode to EI at 70 eV and the mass scan range to m/z 40-500.[1]

- Inject the prepared standards and samples.

5. Data Analysis

- Identify **geranyl butyrate** in the total ion chromatogram (TIC) based on its retention time compared to the standard.

- Confirm the identity by comparing the mass spectrum of the peak with a reference spectrum or library data. Key fragments to look for include m/z 69, 41, 68, 71, and 43.[5]

- For quantification, create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 69) against the concentration of the standards.

- Determine the concentration of **geranyl butyrate** in the sample from the calibration curve.
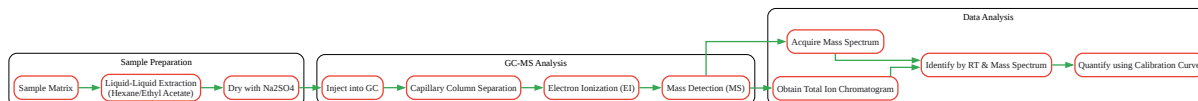
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GC-MS analysis workflow for **geranyl butyrate**.

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